

A Comprehensive Technical Guide to 4-(Trifluoromethyl)nicotinic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Trifluoromethyl)nicotinic acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **4-(Trifluoromethyl)nicotinic acid**, a key chemical intermediate with significant applications in the agrochemical and pharmaceutical industries. This document details its chemical identity, physicochemical properties, and comprehensive experimental protocols for its synthesis. Furthermore, it visually elucidates the synthetic pathways through detailed diagrams. As a crucial building block in the synthesis of the insecticide flonicamid and a metabolite thereof, this guide serves as an essential resource for professionals engaged in chemical synthesis, drug discovery, and agrochemical development.

Introduction

4-(Trifluoromethyl)nicotinic acid, with the CAS number 158063-66-2, is a pyridine carboxylic acid derivative.^{[1][2][3]} Its chemical structure is characterized by a pyridine ring substituted with a trifluoromethyl group at the 4-position and a carboxylic acid group at the 3-position. The presence of the trifluoromethyl group imparts unique electronic properties and increased lipophilicity, making it a valuable synthon in the development of bioactive molecules.

This compound is primarily recognized as a vital intermediate in the industrial synthesis of the insecticide flonicamid.^[4] It is also a metabolite of flonicamid and is used in the synthesis of various fungicides.^{[1][4]} Its utility extends to the pharmaceutical sector, where it serves as a

precursor for compounds with potential therapeutic activities, such as inhibitors of the Hepatitis C virus (HCV) NS5B polymerase.[5]

Physicochemical Properties

A summary of the key physicochemical properties of **4-(Trifluoromethyl)nicotinic acid** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	158063-66-2	[1][2][3]
Molecular Formula	C ₇ H ₄ F ₃ NO ₂	[1][3][6]
Molecular Weight	191.11 g/mol	[1][3]
IUPAC Name	4-(trifluoromethyl)pyridine-3-carboxylic acid	[6]
Synonyms	4-(Trifluoromethyl)pyridine-3-carboxylic acid, 3-Carboxy-4-(trifluoromethyl)pyridine	[2][7]
Appearance	Solid	[1][6]
Melting Point	142-148 °C	[6][7][8]
Boiling Point (Predicted)	290.4 ± 40.0 °C	[8]
Density (Predicted)	1.484 ± 0.06 g/cm ³	[8]
Solubility	DMF: 50 mg/ml, Ethanol: 25 mg/ml, DMSO: 10 mg/ml, PBS (pH 7.2): 2 mg/ml	[1]
InChI Key	LMRJHNFECNKDKH-UHFFFAOYSA-N	[1][3][6]
Canonical SMILES	O=C(O)C1=CN=CC=C1C(F)(F)F	[1][6]

Synthesis and Experimental Protocols

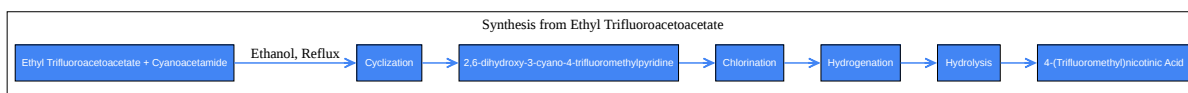
Several synthetic routes for **4-(Trifluoromethyl)nicotinic acid** have been established. The following sections provide detailed experimental protocols for two common methods.

Synthesis from Ethyl Trifluoroacetoacetate and Cyanoacetamide

This route involves a multi-step process starting with readily available materials to yield the target compound.^[4]

Experimental Protocol:

- Synthesis of 2,6-dihydroxy-3-cyano-4-trifluoromethylpyridine (Intermediate 1):
 - In a 250 mL four-necked round-bottomed flask equipped with an electric stirrer, combine 20.0 g (0.11 mol) of ethyl trifluoroacetoacetate, 20 mL of ethanol, and 9.1 g (0.11 mol) of cyanoacetamide.^[4]
 - Heat the mixture to reflux. The solids will gradually dissolve, forming a yellow, clear solution.^[4]
 - After 6 hours of reaction, add 6.4 g of a catalyst dropwise and continue the reaction.^[4]
- Chlorination, Hydrogenation, and Hydrolysis:
 - The intermediate, 2,6-dihydroxy-3-cyano-4-trifluoromethylpyridine, is then subjected to chlorination, followed by hydrogenation reduction, and finally hydrolysis to yield **4-(Trifluoromethyl)nicotinic acid**.^[4]
 - Optimization of these reaction conditions has been reported to achieve a total yield of 38.6% based on the starting ethyl trifluoroacetoacetate.^[4]



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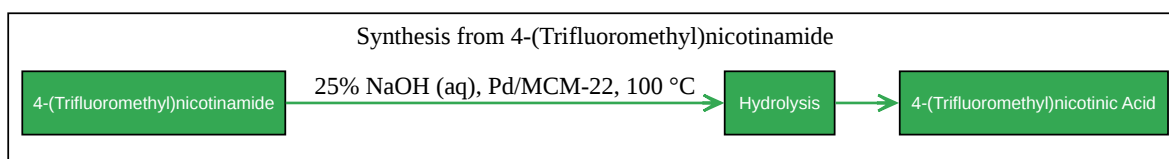
Synthetic pathway from ethyl trifluoroacetoacetate.

Synthesis from 4-(Trifluoromethyl)nicotinamide

This method involves the hydrolysis of the corresponding amide.[8]

Experimental Protocol:

- Reaction Setup:
 - In a 250 mL flask, add 9.5 g of 4-(trifluoromethyl)nicotinamide, 1.5 g of a Pd/MCM-22 catalyst, and 40 ml of a 25% aqueous sodium hydroxide solution at room temperature.[8]
- Hydrolysis:
 - Heat the reaction mixture to 100 °C and maintain this temperature for 4 hours, or until the solid has completely dissolved, forming a light yellow transparent solution.[8]
- Work-up and Isolation:
 - After the reaction is complete, cool the mixture to room temperature.[8]
 - Adjust the pH to 2 with concentrated hydrochloric acid to precipitate the product.[8]
 - Collect the solid by filtration and dry to obtain **4-(Trifluoromethyl)nicotinic acid**. [8]

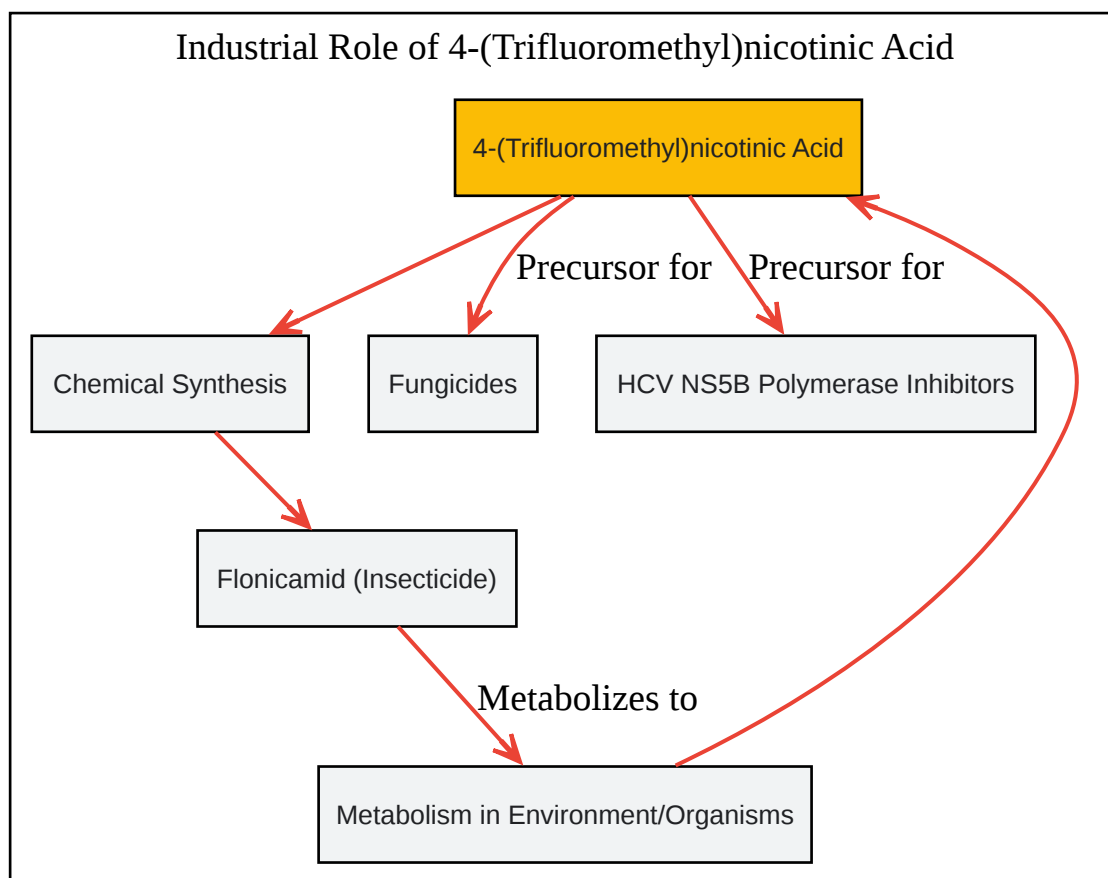


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Synthetic pathway from 4-(trifluoromethyl)nicotinamide.

Biological and Industrial Significance

The primary industrial application of **4-(Trifluoromethyl)nicotinic acid** is as a key intermediate in the production of the insecticide flonicamid.[4] Flonicamid exhibits contact and stomach poisoning effects on insects and also possesses neurotoxic and rapid antifeedant properties.[4]



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Logical relationship of **4-(trifluoromethyl)nicotinic acid**.

Safety and Handling

4-(Trifluoromethyl)nicotinic acid is classified as an irritant. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[2]

- Handling: Use in a well-ventilated area. Avoid breathing dust, mist, or spray.[2]

- Personal Protective Equipment: Wear protective gloves, protective clothing, eye protection, and face protection.[2]
- Storage: Store in a cool, dry place.
- Fire Hazards: Thermal decomposition may generate carbon oxides, hydrogen fluoride, and nitrogen oxides.[2]

Conclusion

4-(Trifluoromethyl)nicotinic acid is a compound of significant interest due to its central role in the synthesis of valuable agrochemicals and its potential in pharmaceutical development. The synthetic routes outlined in this guide provide robust methods for its preparation, enabling further research and application. A thorough understanding of its chemical properties and safe handling procedures is crucial for its effective and responsible use in research and industrial settings.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 4-(Trifluoromethyl)nicotinic Acid]. BenchChem, [2025]. [Online PDF]. Available at:

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